Ombuin 3-glucoside chemical structure and properties.

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Ombuin 3-glucoside*
Cat. No.:	*B12369234*

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Technical Whitepaper: **Ombuin 3-Glucoside** Structural Characterization, Pharmacological Mechanisms, and Isolation Protocols

Executive Summary

Ombuin 3-glucoside (Ombuin-3-O-

-D-glucopyranoside) is a bioactive flavonoid glycoside emerging as a high-value target in metabolic and neuropharmacological research. Structurally defined as the 7,4'-dimethyl ether of quercetin-3-O-glucoside, this compound exhibits a unique lipophilic profile compared to its parent flavonol, quercetin.

Recent investigations have elevated the status of **Ombuin 3-glucoside** from a chemotaxonomic marker to a potent therapeutic lead. It has been identified as a dual agonist of PPAR

and PPAR

, a rare mechanism that positions it as a candidate for managing dyslipidemia and hepatic steatosis. Furthermore, its ability to inhibit Src kinase phosphorylation offers a novel pathway for suppressing neuroinflammation in microglial cells. This guide provides a comprehensive

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technical analysis of its structure, biosynthesis, validated isolation protocols, and mechanism of action.

Chemical Identity & Structural Analysis

Ombuin 3-glucoside is characterized by a flavonoid backbone (C6-C3-C6) with specific methylation patterns that enhance its metabolic stability and cellular permeability relative to non-methylated flavonols.

Parameter	Technical Specification
Common Name	Ombuin 3-glucoside
Synonyms	Ombuin-3-O- -D-glucopyranoside; 7,4'-Di-O-methylquercetin-3-O-glucoside
IUPAC Name	5-hydroxy-2-(3-hydroxy-4-methoxyphenyl)-7-methoxy-3-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one
CAS Number	158642-42-3
Molecular Formula	C H O
Molecular Weight	492.43 g/mol
Aglycone	Ombuin (3,5,3'-trihydroxy-7,4'-dimethoxyflavone)
Sugar Moiety	-D-Glucose (attached at C-3)

Structural Significance

The 7,4'-dimethoxy substitution pattern is critical.

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- C-7 Methylation: Protects the A-ring from rapid glucuronidation, potentially extending plasma half-life.
- C-4' Methylation: Increases lipophilicity of the B-ring, facilitating interaction with nuclear receptors like PPARs.
- C-3 Glycosylation: Enhances water solubility, allowing transport in the phloem and accumulation in vacuoles (e.g., in Gynostemma pentaphyllum).

Physicochemical Properties

- Physical State: Yellow crystalline powder.
- Solubility:
  - High: DMSO, Pyridine.[1][2]
  - Moderate: Methanol, Ethanol (warm).[2]
  - Low: Water, Chloroform, Hexane.
- UV-Vis Maxima:

  (MeOH) ~255 nm (Band II), ~355 nm (Band I).
- Stability: Sensitive to acid hydrolysis (cleaves glucose to yield Ombuin aglycone). Stable in neutral solution at room temperature if protected from light.

Biosynthesis & Natural Occurrence[14][15]

Ombuin 3-glucoside is synthesized via the phenylpropanoid pathway, diverging from quercetin through specific O-methylation steps.

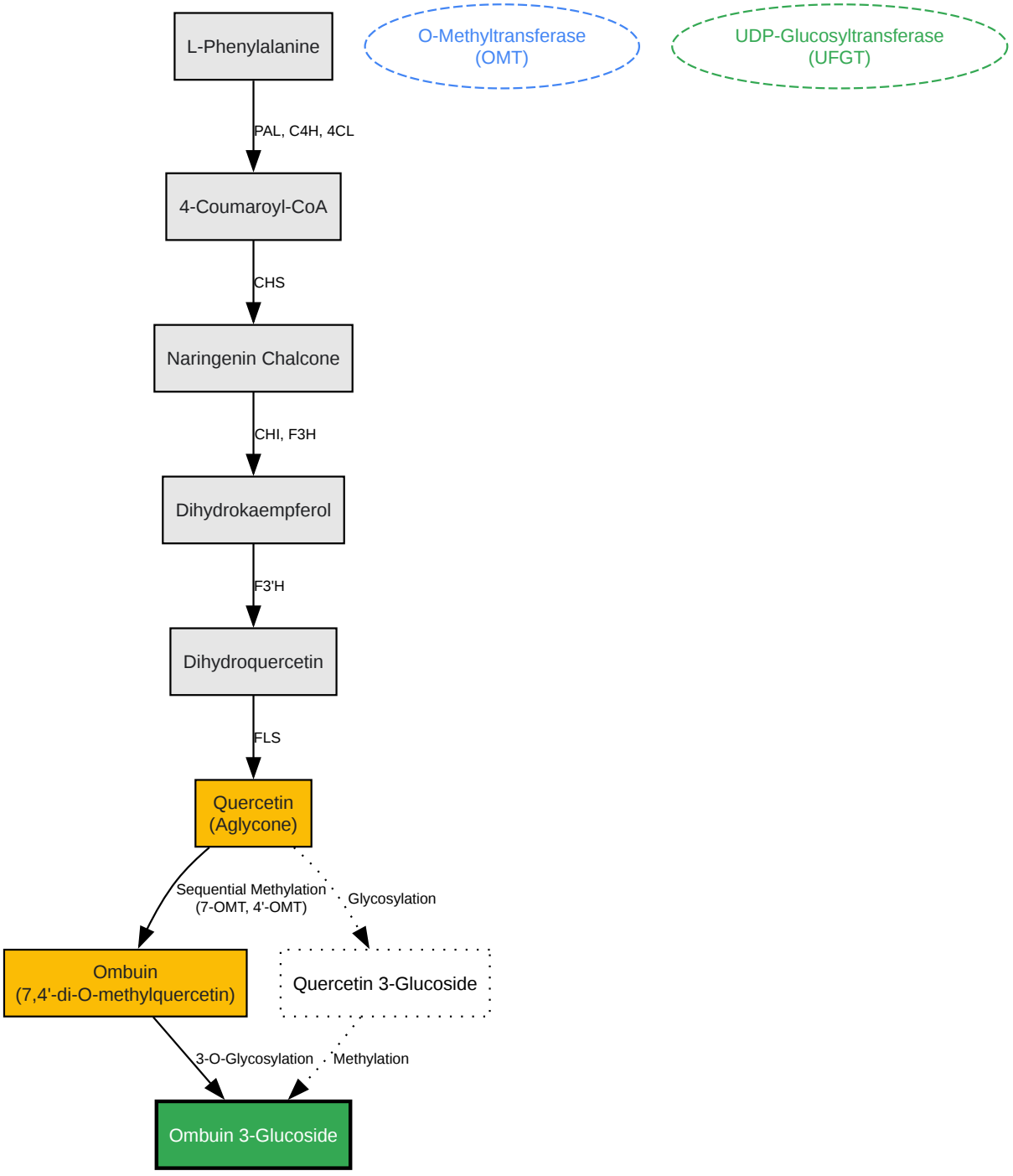
Primary Sources:

- Gynostemma pentaphyllum (Aerial parts): A primary source where it co-occurs with gypenosides.
- Opuntia ficus-indica (Prickly Pear): Found in floral tissues.

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- Erythroxylum rufum: Chemotaxonomic marker.

Biosynthetic Pathway Visualization:



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Figure 1: Proposed biosynthetic pathway of **Ombuin 3-glucoside**. The primary route typically involves methylation of the aglycone prior to glycosylation.

Pharmacological Mechanisms of Action

Ombuin 3-glucoside exhibits a distinct "dual-hit" pharmacology, targeting both metabolic regulation and neuroinflammation.

A. Metabolic Regulation: Dual PPAR / Agonism

Unlike Thiazolidinediones (PPAR

agonists), **Ombuin 3-glucoside** selectively activates PPAR

(liver) and PPAR

(muscle/macrophage).

- Mechanism: Direct ligand binding induces a conformational change in the nuclear receptor, recruiting RXR (Retinoid X Receptor).
- Outcome:
  - Hepatocytes:[3][4] Downregulation of SREBP-1c and SCD-1 (reduced lipogenesis).[3][4]
  - Macrophages:[3][4][5] Upregulation of ABCA1/G1 (enhanced reverse cholesterol transport).[3]

B. Neuroprotection: Src Kinase Inhibition

In BV-2 microglial cells stimulated by LPS, **Ombuin 3-glucoside** acts upstream of the classic inflammatory cascade.

- Target: Directly inhibits Src family kinases.
- Downstream Effect: Blockade of the PI3K/Akt phosphorylation axis, preventing NF-

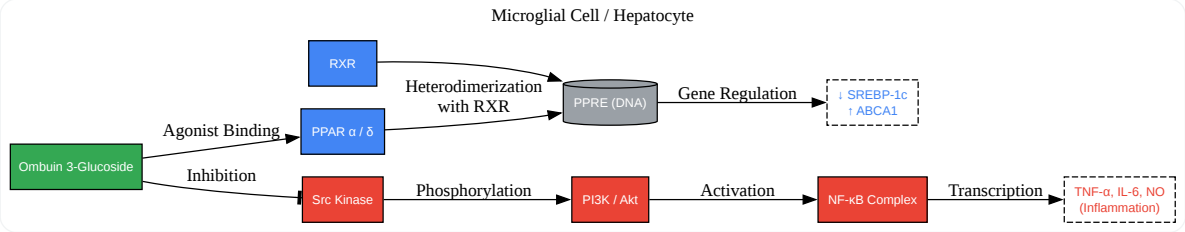
  B translocation to the nucleus.

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- Result: Suppression of pro-inflammatory cytokines (TNF-

  , IL-6, IL-1

) and NO production.[6][7][8]



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Figure 2: Dual mechanistic action of **Ombuin 3-glucoside** inhibiting neuroinflammation (Red) and regulating lipid metabolism (Blue).

Isolation & Analysis Protocol

This protocol is optimized for extracting **Ombuin 3-glucoside** from Gynostemma pentaphyllum with high purity, utilizing Microwave-Assisted Extraction (MAE) followed by High-Speed Counter-Current Chromatography (HSCCC) to avoid irreversible adsorption on solid supports.

Phase 1: Extraction (MAE)

- Material: Dried, powdered aerial parts of G. pentaphyllum.
- Solvent: 60% Ethanol (aq).
- Conditions:
  - Ratio: 1:20 (g/mL).

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- Microwave Power: 400 W.
- Time: 15 minutes.
- Temp: < 60°C to prevent glycoside hydrolysis.

- Post-Processing: Filter, concentrate under reduced pressure to obtain crude extract. Partition with petroleum ether (remove lipids) and then extract with n-Butanol. Use the n-BuOH fraction for purification.

Phase 2: Purification (HSCCC)

- System: Two-phase solvent system.[9][10]
- Composition:n-Hexane : Ethyl Acetate : Ethanol : Water (5 : 6 : 5 : 5, v/v).[10]
- Procedure:
  - Equilibrate column with the upper phase (stationary).
  - Inject sample dissolved in the lower phase.
  - Elute with lower phase (mobile) at 2.0 mL/min.
  - Monitor UV at 254 nm.
- Validation: This specific system yields **Ombuin 3-glucoside** (K value approx 1.0) with >95% purity in a single run.

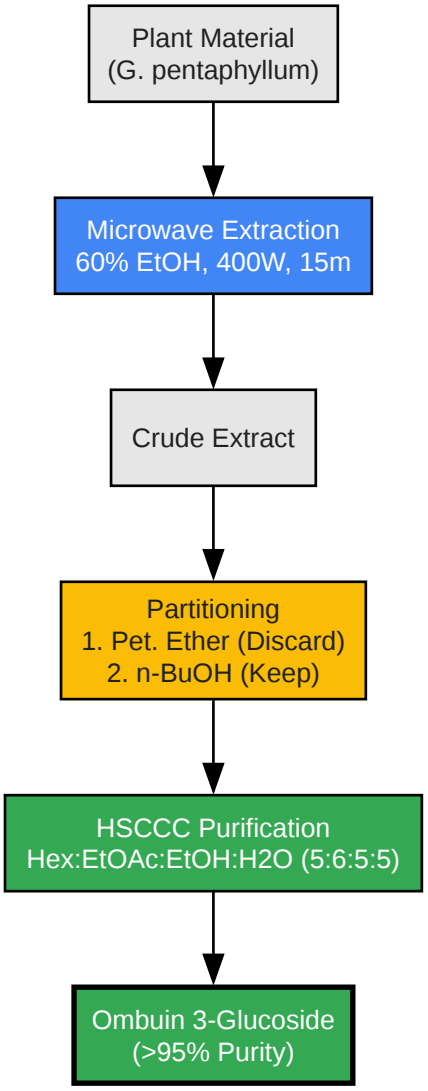
Phase 3: Analytical Validation (HPLC-DAD)

- Column: C18 Reverse Phase (e.g., 250 x 4.6 mm, 5

  m).
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: Acetonitrile.

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- Gradient: 15% B to 45% B over 30 mins.
- Detection: 355 nm (Flavonol band).



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Figure 3: Optimized isolation workflow using liquid-liquid partitioning and counter-current chromatography.

Spectral Characterization Data

For confirmation of identity, compare experimental data against these reference values.

Mass Spectrometry (ESI-MS):

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- Negative Mode ($[M-H]^-$):m/z 491.
- Positive Mode ($[M+H]^+$):m/z 493.
- MS^2 Fragment:m/z 331 (Aglycone $[Ombuin+H]^+$), indicating loss of glucose (-162 Da).

Nuclear Magnetic Resonance (^1H NMR, 400 MHz, DMSO-d_6):

- Aglycone Protons:
  - 12.60 (s, 1H, 5-OH).
  - 7.70 (d, J=2.0 Hz, 1H, H-2').
  - 7.65 (dd, J=8.5, 2.0 Hz, 1H, H-6').
  - 6.95 (d, J=8.5 Hz, 1H, H-5').
  - 6.80 (d, J=2.0 Hz, 1H, H-8).
  - 6.40 (d, J=2.0 Hz, 1H, H-6).
- Methoxyl Groups:
  - 3.85 (s, 3H, 7-OMe).
  - 3.82 (s, 3H, 4'-OMe).
- Sugar Moiety:
  - 5.45 (d, J=7.5 Hz, 1H, H-1'' Anomeric). Note: Large coupling constant confirms -configuration.

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- To cite this document: BenchChem. [Ombuin 3-glucoside chemical structure and properties.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12369234/docs#ombuin-3-glucoside-chemical-structure-and-properties]

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